

Essential Safety and Operational Guide for Handling Hexafluoroacetone Sesquihydrate

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Compound of Interest

Compound Name: Hexafluoroacetone sesquihydrate

Cat. No.: B082577

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Hexafluoroacetone sesquihydrate**. Adherence to these procedural guidelines is critical for ensuring laboratory safety.

Hexafluoroacetone sesquihydrate is a toxic chemical that can cause severe skin and eye irritation and is suspected of damaging fertility or the unborn child.^{[1][2]} It is toxic if swallowed or in contact with skin.^[1]

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Single Exposure, Category 3	H335: May cause respiratory irritation
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child

Data compiled from multiple safety data sheets.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Hexafluoroacetone sesquihydrate**. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Safety glasses with side shields and a face shield	Must be used in combination. Standard safety glasses are not sufficient.
Skin	Chemical-resistant gloves	Safety equipment suppliers should be consulted for the most protective glove material.
Protective clothing	A lab coat is the minimum requirement. For larger quantities or risk of splashing, chemical-resistant aprons or suits are recommended.	
Respiratory	Use in a well-ventilated area or under a chemical fume hood	If ventilation is insufficient or in case of a spill, a NIOSH-approved respirator with an appropriate cartridge (e.g., for organic vapors and acid gases) or a self-contained breathing apparatus (SCBA) should be used. ^[1]

Operational Plan: From Handling to Disposal

This section provides a step-by-step protocol for the safe handling and disposal of **Hexafluoroacetone sesquihydrate**.

Preparation and Handling

- **Engineering Controls:** Always handle **Hexafluoroacetone sesquihydrate** in a certified chemical fume hood to minimize inhalation exposure. Ensure that a safety shower and eyewash station are readily accessible.
- **Personal Protective Equipment (PPE):** Before handling, don all required PPE as detailed in the table above.

- Avoiding Incompatibilities: Keep away from strong oxidizing agents, excess heat, and moisture.[2] The material is corrosive to most metals.[3]
- Dispensing: Use only non-sparking tools and ensure proper grounding to prevent static discharge.[1]

In Case of a Spill

- Immediate Action: Evacuate the area and alert emergency responders.[3]
- Containment: For small spills, use an inert absorbent material. Do not use combustible materials like sawdust.
- Cleanup: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[1]
- Ventilation: Ensure the area is well-ventilated during and after cleanup.

First Aid Measures

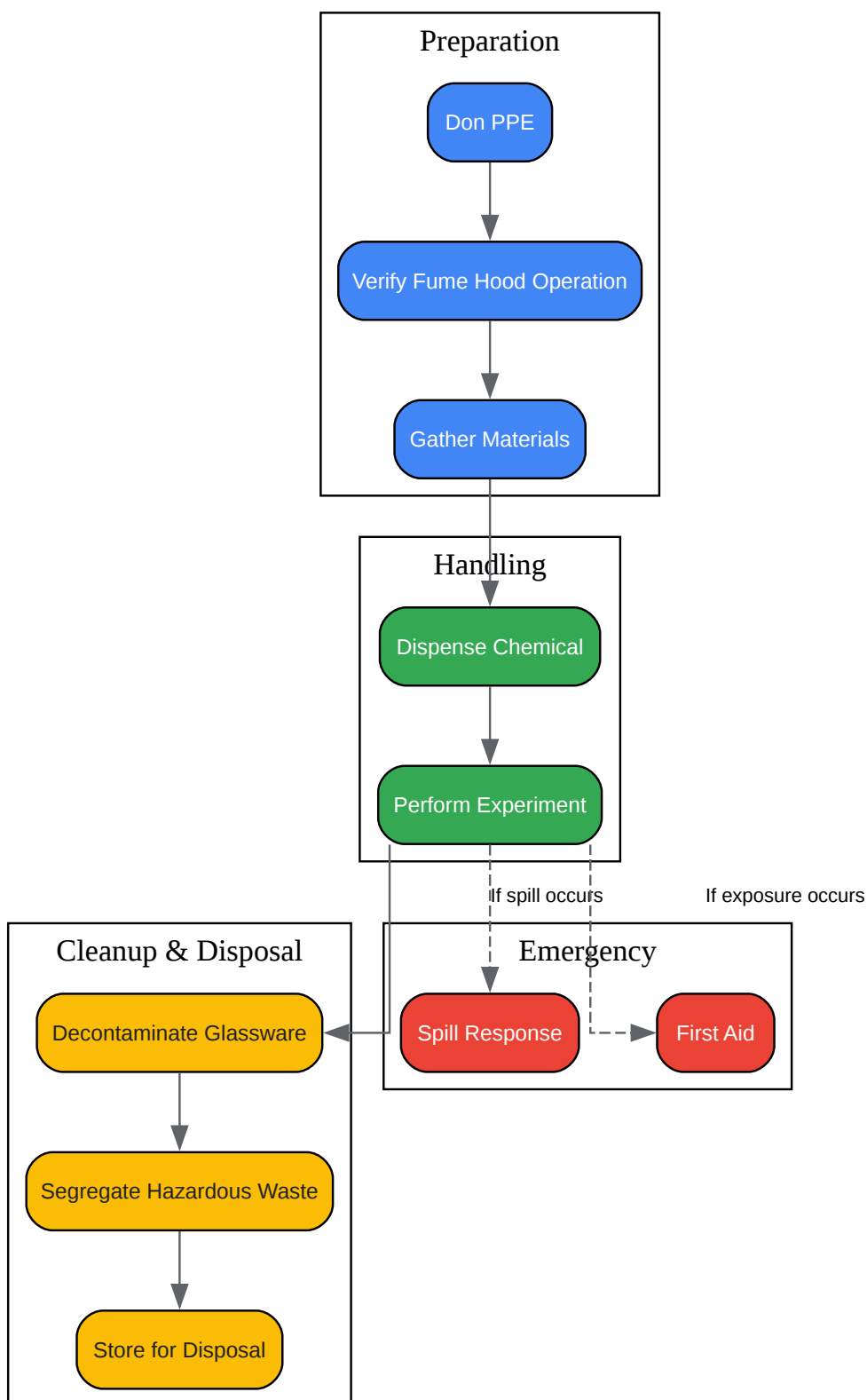
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

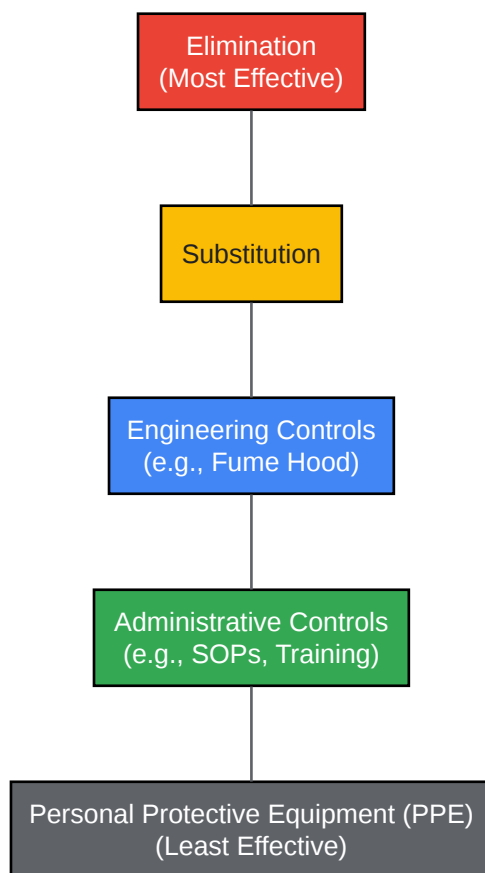
Disposal Plan

- Waste Classification: **Hexafluoroacetone sesquihydrate** and any contaminated materials must be treated as hazardous waste.
- Containerization: Store waste in a clearly labeled, sealed, and compatible container.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^[4]

Visualized Workflows and Relationships

The following diagrams illustrate the procedural flow for safe handling and the hierarchical approach to safety controls.





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References

- 1. HEXAFLUOROACETONE SESQUIHYDRATE - Safety Data Sheet [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. nj.gov [nj.gov]
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